

# Technical Guide: Physicochemical Profile of Ethyl 2-(1,1-dioxidothiomorpholino)acetate

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## Compound of Interest

|                |   |
|----------------|---|
| Compound Name: | <i>Ethyl 2-(1,1-dioxidothiomorpholino)acetate</i> |
| Cat. No.:      | B1303009  |

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For Researchers, Scientists, and Drug Development Professionals

**Introduction:** This technical guide provides a summary of the known physical and chemical properties of **Ethyl 2-(1,1-dioxidothiomorpholino)acetate**. Due to the limited availability of public data for this specific compound, this document also includes general methodologies and inferred potential biological activities based on related thiomorpholine-1,1-dioxide derivatives to guide further research and development.

## Core Physicochemical Data

The available quantitative data for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate** is summarized below. It is important to note that experimental data such as melting and boiling points are not readily available in the public domain and would require experimental determination.

| Property           | Value  | Source                    |
|--------------------|--|---------------------------|
| Molecular Formula  | C <sub>8</sub> H <sub>15</sub> NO <sub>4</sub> S | BLDpharm[1]               |
| Molecular Weight   | 221.2740 g/mol                                   | BLDpharm[1]               |
| CAS Number         | 343334-01-0                                      | BLDpharm, Reagentia[1][2] |
| Purity             | ≥ 95%  | BLDpharm[1]               |
| Storage Conditions | Sealed in a dry environment at room temperature. | BLDpharm[1]               |

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Ethyl 2-(1,1-dioxidothiomorpholino)acetate** are not explicitly published. However, standard laboratory procedures for determining key physicochemical parameters are applicable.

### General Protocol for Melting Point Determination

A standard method for determining the melting point of a solid crystalline substance involves using a melting point apparatus.

Methodology:

- A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube.
- The capillary tube is placed in a calibrated heating block or oil bath within a melting point apparatus.
- The temperature is gradually increased at a controlled rate.
- The temperature range from which the sample begins to melt to the point at which it is completely liquid is recorded as the melting point.

### General Protocol for Boiling Point Determination

For a liquid sample, the boiling point can be determined using a distillation apparatus or a micro-boiling point method.

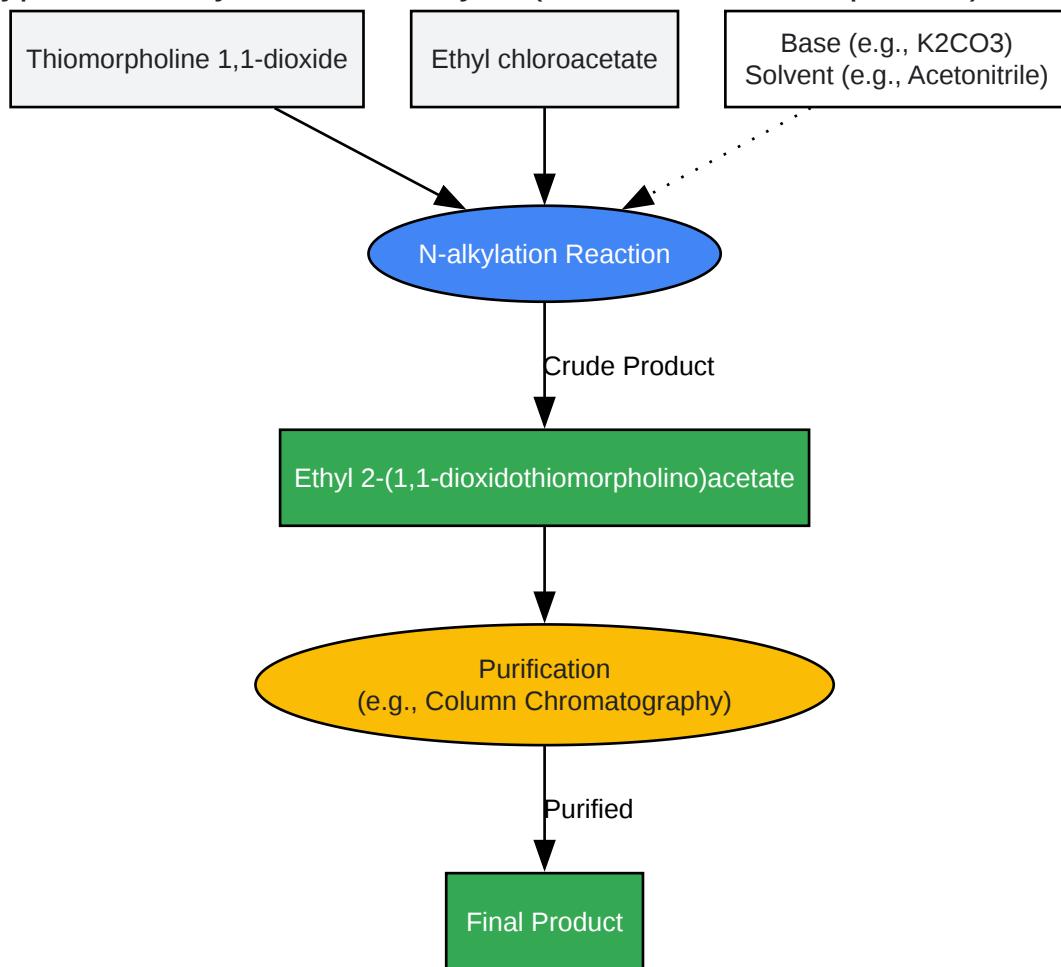
**Methodology (Distillation):**

- The liquid sample is placed in a distillation flask with boiling chips.
- A condenser and a thermometer are fitted to the flask.
- The flask is heated, and the temperature is monitored.
- The boiling point is the temperature at which the liquid boils and its vapor is in equilibrium with the liquid, as indicated by a stable temperature reading on the thermometer during distillation.

## Hypothetical Synthesis Workflow

A general, hypothetical synthesis for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate** can be postulated based on common organic synthesis reactions. A possible route could involve the N-alkylation of thiomorpholine 1,1-dioxide with ethyl chloroacetate.

## Hypothetical Synthesis of Ethyl 2-(1,1-dioxidothiomorpholino)acetate

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A possible synthetic route for the target compound.

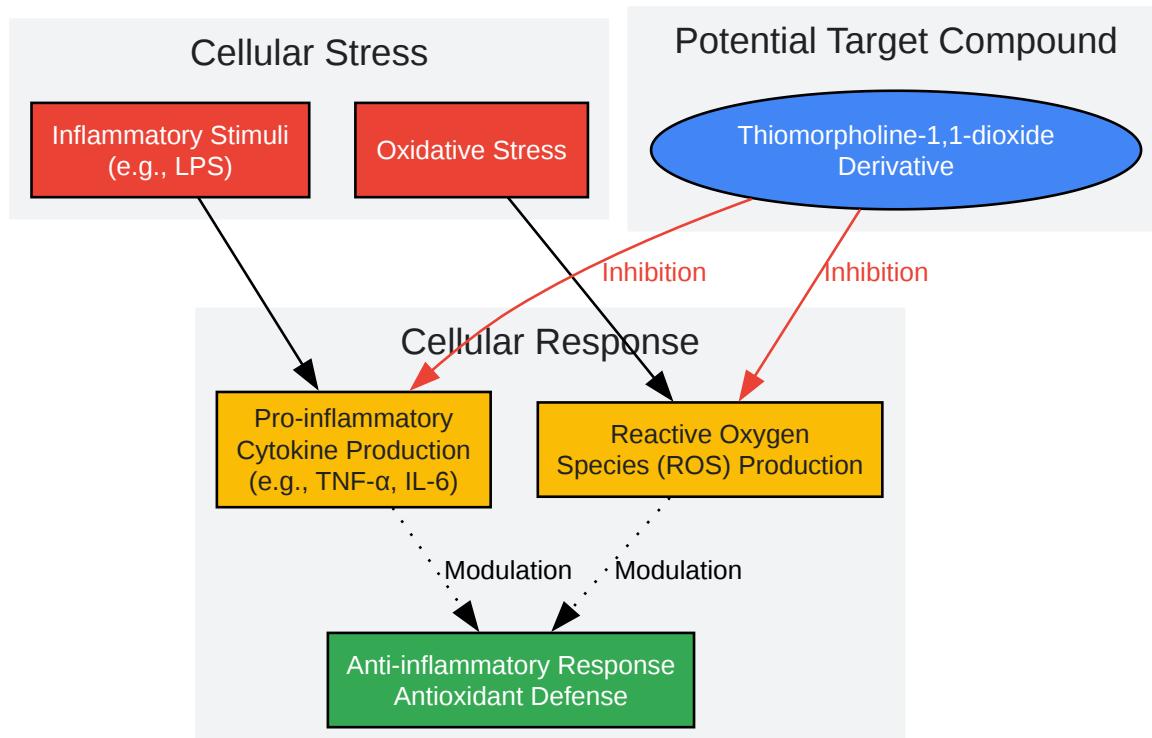
## Potential Biological Activity and Signaling Pathways

While no specific biological activity has been reported for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate**, the thiomorpholine-1,1-dioxide scaffold is present in molecules with a range of biological activities.<sup>[3][4]</sup> These include anti-inflammatory, antioxidant, and hypolipidemic effects.<sup>[4][5]</sup> Thiomorpholine-1,1-dioxide has also been investigated for its potential in treating autoimmune diseases and as an inhibitor of protein synthesis and DNA replication in tumors.<sup>[6]</sup>

Based on the activities of related compounds, a hypothetical signaling pathway can be proposed to guide initial biological screening. For instance, the anti-inflammatory and

antioxidant effects could be mediated through the inhibition of pro-inflammatory signaling pathways and modulation of cellular redox balance.

### Hypothesized Signaling Pathway for Thiomorpholine Derivatives



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Potential mechanism of action based on related compounds.

Disclaimer: The information on biological activity and the associated signaling pathway is based on the activities of structurally related compounds and has not been experimentally verified for **Ethyl 2-(1,1-dioxidothiomorpholino)acetate**. This information should be used for research guidance only.

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## References

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